

An In-Depth Technical Guide to ACP-105: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACP-105

Cat. No.: B605154

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

ACP-105 is a non-steroidal selective androgen receptor modulator (SARM) that has garnered significant interest within the scientific community for its potential therapeutic applications, including the treatment of age-related cognitive decline. As a SARM, **ACP-105** is designed to selectively target androgen receptors in specific tissues, aiming to elicit the anabolic benefits of androgens with a reduced androgenic side effect profile compared to traditional anabolic-androgenic steroids. This technical guide provides a comprehensive overview of the chemical structure and properties of **ACP-105**, presenting quantitative data in structured tables, detailing available experimental methodologies, and visualizing key pathways and workflows to support further research and development.

Chemical Structure and Identification

ACP-105, with the IUPAC name 2-chloro-4-(3-hydroxy-3-methyl-8-azabicyclo[3.2.1]octan-8-yl)-3-methylbenzonitrile, is a small molecule with a distinct chemical architecture that dictates its selective interaction with the androgen receptor. Its identity is well-defined by various chemical identifiers.

Identifier	Value
IUPAC Name	2-chloro-4-(3-hydroxy-3-methyl-8-azabicyclo[3.2.1]octan-8-yl)-3-methylbenzonitrile
CAS Number	1048998-11-3
Chemical Formula	C ₁₆ H ₁₉ ClN ₂ O
Molecular Weight	290.79 g/mol
SMILES	<chem>CC1=C(C=CC(=C1Cl)C#N)N2C3CCCC2CC(C3)(C)O</chem>

Physicochemical Properties

The physicochemical properties of a compound are critical in determining its pharmacokinetic and pharmacodynamic behavior. The available data for **ACP-105** is summarized below.

Property	Value	Source
Melting Point	Not available in search results	
Solubility	Soluble in DMSO and Ethanol	
pEC ₅₀ (AR wild type)	9.0	
pEC ₅₀ (AR mutation T877A)	9.4	
LogP (in silico)	~2.9	
LogS (in silico)	-4.2	
Appearance	Solid powder	

Pharmacological Properties and Biological Activity

ACP-105 is characterized by its high affinity and potency as a selective androgen receptor modulator. Its tissue-selective activity has been demonstrated in preclinical studies.

Parameter	Finding	Species/Model
Binding Affinity	High affinity for the androgen receptor.	In vitro
Anabolic Activity	Demonstrates anabolic effects on muscle and bone.	Preclinical models
Androgenic Activity	Minimal effect on the prostate.	Preclinical models
Cognitive Effects	Has been investigated for potential use in treating age-related cognitive decline.	
Anxiety-like Behavior	Reduces anxiety-like behavior in a mouse model of Alzheimer's disease.	Mouse
Spatial Memory	Enhances spatial memory when co-administered with an estrogen receptor β agonist.	Mouse

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below are outlines of key experimental methodologies relevant to the study of **ACP-105**.

Androgen Receptor Binding Assay

A common method to determine the binding affinity of a compound to the androgen receptor is a competitive binding assay.

Objective: To determine the half-maximal effective concentration (pEC_{50}) of **ACP-105** for the androgen receptor.

General Protocol:

- Cell Culture: Utilize a cell line engineered to express the human androgen receptor (e.g., HEK293 or CHO cells).

- **Ligand Preparation:** Prepare a solution of a radiolabeled androgen (e.g., ^3H -mibolerone) at a constant concentration.
- **Competitor Preparation:** Prepare serial dilutions of **ACP-105**.
- **Incubation:** Incubate the cells with the radiolabeled androgen and varying concentrations of **ACP-105**.
- **Washing and Lysis:** After incubation, wash the cells to remove unbound ligand and then lyse the cells.
- **Scintillation Counting:** Measure the amount of bound radioligand in the cell lysate using a scintillation counter.
- **Data Analysis:** Plot the percentage of bound radioligand against the concentration of **ACP-105**. The IC_{50} (the concentration of **ACP-105** that displaces 50% of the radiolabeled ligand) is determined and can be used to calculate the K_i and pEC_{50} .

In Vivo Assessment of Anabolic and Androgenic Activity

The Hershberger assay is a standardized in vivo protocol to assess the anabolic and androgenic properties of a compound.

Objective: To determine the anabolic and androgenic effects of **ACP-105** in a rodent model.

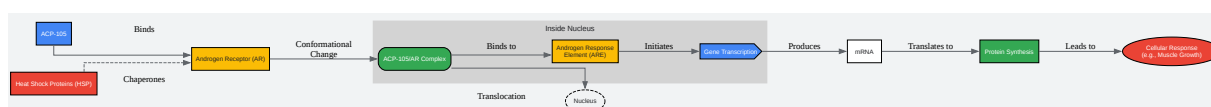
General Protocol:

- **Animal Model:** Use castrated male rats (to eliminate endogenous androgen production).
- **Dosing:** Administer **ACP-105** at various doses to different groups of rats for a specified period (e.g., 10 days). A vehicle control group and a positive control group (e.g., testosterone propionate) are also included.
- **Tissue Collection:** At the end of the treatment period, euthanize the animals and carefully dissect and weigh specific tissues.
 - **Anabolic indicators:** Levator ani muscle.

- Androgenic indicators: Ventral prostate and seminal vesicles.
- Data Analysis: Compare the weights of the target tissues in the **ACP-105** treated groups to the control groups. The ratio of anabolic to androgenic activity can be calculated.

Signaling Pathways and Workflows

The mechanism of action of **ACP-105** involves its interaction with the androgen receptor, leading to the modulation of downstream signaling pathways.



[Click to download full resolution via product page](#)

Caption: Generalized signaling pathway of a Selective Androgen Receptor Mod

- To cite this document: BenchChem. [An In-Depth Technical Guide to ACP-105: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605154#acp-105-chemical-structure-and-properties\]](https://www.benchchem.com/product/b605154#acp-105-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com